

Essential Safety and Disposal Guidance for Mmp-7-IN-2

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Compound of Interest

Compound Name: Mmp-7-IN-2

Cat. No.: B10861511

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For researchers, scientists, and drug development professionals handling **Mmp-7-IN-2**, a potent and selective inhibitor of matrix metalloproteinase-7 (MMP-7), adherence to proper safety and disposal protocols is paramount to ensure a safe laboratory environment and prevent environmental contamination. While a specific Safety Data Sheet (SDS) for **Mmp-7-IN-2** is not readily available, the following guidelines are based on information for similar matrix metalloproteinase inhibitors and general laboratory safety standards.

Precautionary and Safety Measures

It is crucial to handle **Mmp-7-IN-2** with care, recognizing its potential hazards. Based on data for related compounds, it may be harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1].

Precautionary Statement Code	Description
P264	Wash skin thoroughly after handling. [1]
P270	Do not eat, drink or smoke when using this product. [1]
P273	Avoid release to the environment. [1]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1]
P330	Rinse mouth. [1]
P391	Collect spillage. [1]
P501	Dispose of contents/ container to an approved waste disposal plant. [1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Wear impervious clothing.

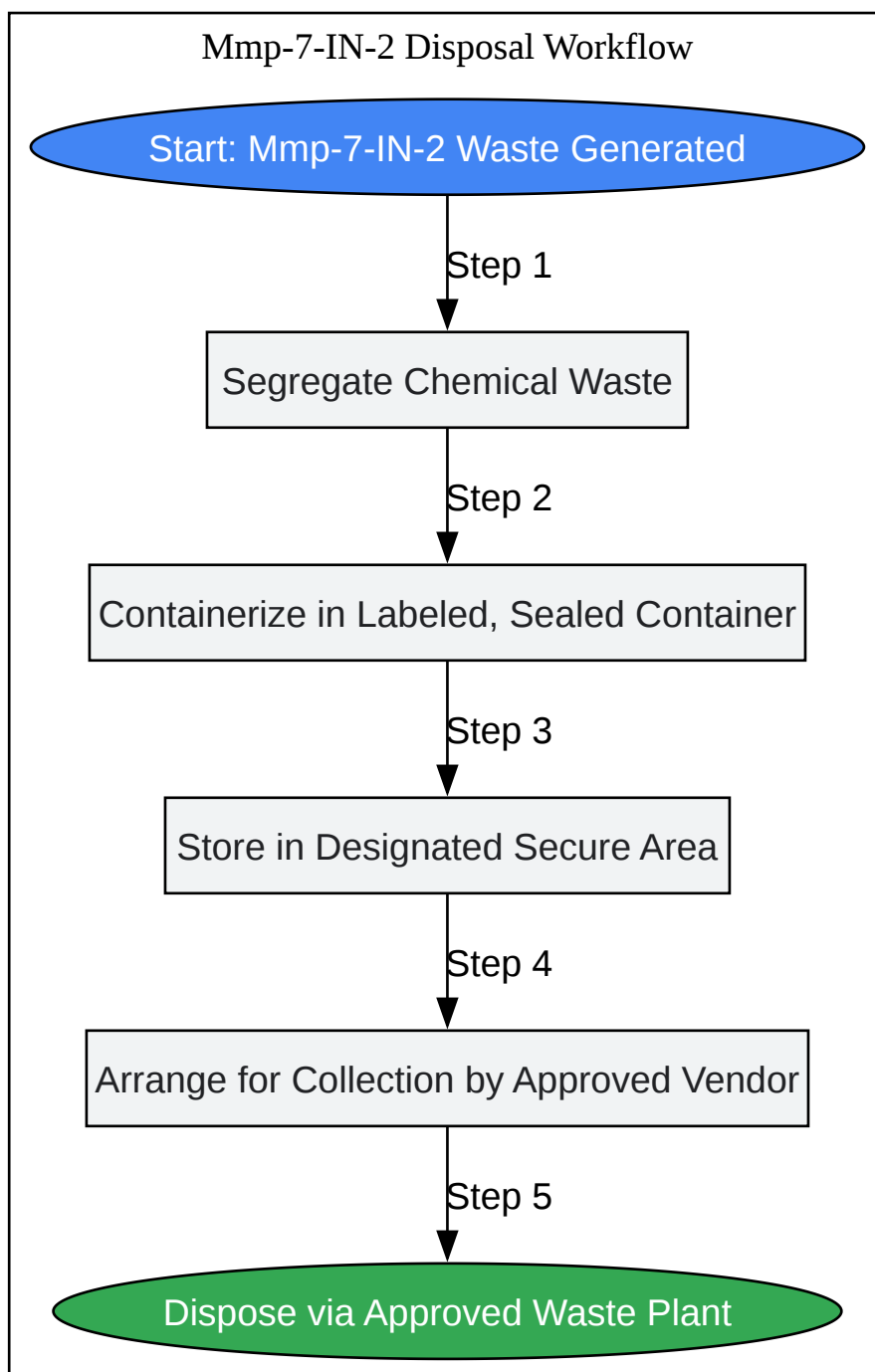
Proper Disposal Protocol

The proper disposal of **Mmp-7-IN-2** and its containers is critical to prevent environmental harm. The primary directive is to avoid release into the environment and to dispose of the chemical waste through an approved waste disposal plant[\[1\]](#).

Step-by-Step Disposal Procedure:

- Segregation: Keep **Mmp-7-IN-2** waste separate from other laboratory waste streams. Do not mix it with non-hazardous trash.
- Containerization:

- Place solid **Mmp-7-IN-2** waste in a clearly labeled, sealed, and appropriate waste container.
- For solutions containing **Mmp-7-IN-2**, use a labeled, leak-proof liquid waste container.
- Labeling: The waste container must be clearly labeled with the chemical name ("**Mmp-7-IN-2** waste") and appropriate hazard symbols.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected for disposal.
- Collection and Disposal: Arrange for the collection of the chemical waste by a licensed and approved hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.



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Mmp-7-IN-2 Disposal Workflow Diagram

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References

- 1. MMP-2/MMP-7 Fluorogenic Substrate Control|140430-55-3|MSDS [dcchemicals.com]
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